

(-)-Enitociclib: A Technical Overview of its Pharmacokinetics and Pharmacodynamics

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Compound of Interest

Compound Name: (-)-Enitociclib

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Introduction

(-)-Enitociclib (also known as VIP152 or BAY 1251152) is a potent and selective inhibitor of cyclin-dependent kinase 9 (CDK9).^[1] As a key regulator of transcriptional elongation, CDK9, in complex with its cyclin T partner, forms the positive transcription elongation factor b (P-TEFb). This complex phosphorylates the C-terminal domain of RNA Polymerase II, a critical step for the transcription of various genes, including those encoding anti-apoptotic proteins and oncogenes. By targeting CDK9, **(-)-Enitociclib** disrupts this process, leading to cell cycle arrest and apoptosis in cancer cells, particularly those reliant on the high expression of short-lived transcripts like MYC and MCL1. This document provides a detailed overview of the fundamental pharmacokinetic and pharmacodynamic properties of **(-)-Enitociclib**, compiled from available preclinical and clinical data.

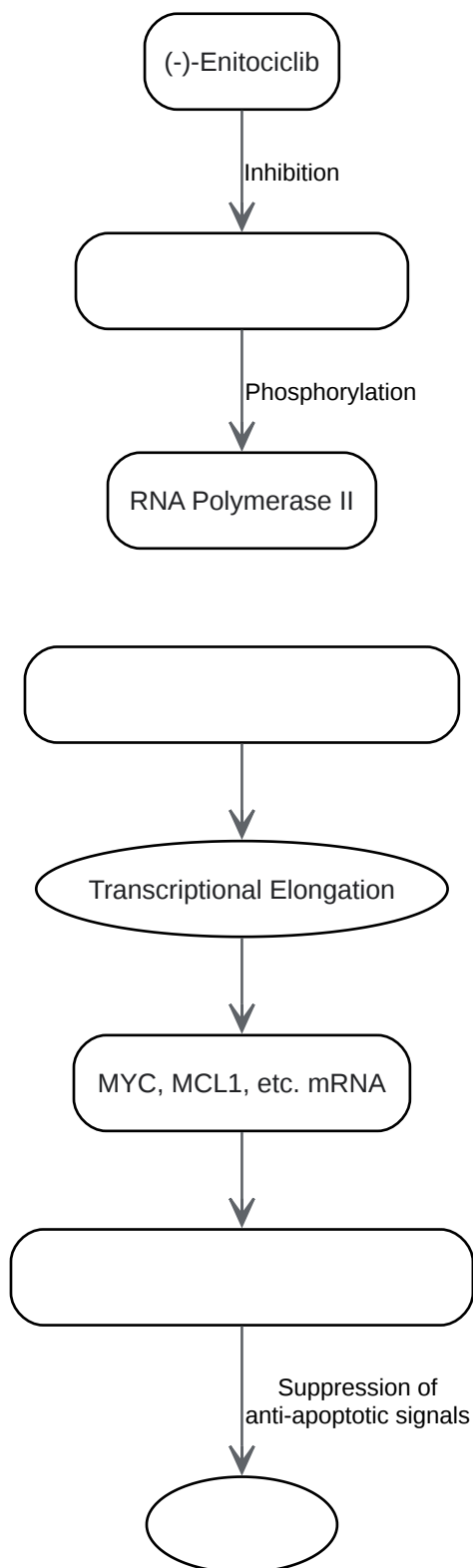
Pharmacodynamics

The pharmacodynamic effects of **(-)-Enitociclib** have been investigated in a variety of preclinical models and in clinical trials, demonstrating on-target activity and anti-tumor efficacy.

Mechanism of Action

(-)-Enitociclib selectively inhibits the kinase activity of CDK9, thereby preventing the phosphorylation of RNA Polymerase II at serine 2 (Ser2) of its C-terminal domain. This

inhibition leads to a downstream cascade of events culminating in the suppression of transcription of key oncogenes and anti-apoptotic proteins.



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Figure 1: (-)-Enitociclib's Mechanism of Action.

In Vitro Activity

(-)-Enitociclib has demonstrated potent anti-proliferative and pro-apoptotic activity across a range of cancer cell lines.

Cell Line	Cancer Type	IC50 (nM)	Reference
MOLM-13	Acute Myeloid Leukemia	29	[2]
Multiple Myeloma cell lines	Multiple Myeloma	36 - 78	[3]
Lymphoma cell lines	Lymphoma	43 - 152	[1]

Table 1: In Vitro Cellular Potency of **(-)-Enitociclib**

In Vivo Efficacy

Preclinical in vivo studies have shown significant anti-tumor activity of **(-)-Enitociclib** in xenograft models.

Animal Model	Cancer Type	Dose and Schedule	Outcome	Reference
Mice (JJN-3 xenograft)	Multiple Myeloma	15 mg/kg i.v., single dose	Transient inhibition of MYC and MCL1 transcription, induction of apoptosis.	[3]
Mice (SU-DHL-10 xenograft)	Diffuse Large B-cell Lymphoma	10 mg/kg i.v., once weekly	Tumor growth control.	[1]
Mice (SU-DHL-10 xenograft)	Diffuse Large B-cell Lymphoma	15 mg/kg i.v., once weekly	Complete tumor regression.	[1]

Table 2: In Vivo Efficacy of **(-)-Enitociclib** in Xenograft Models

Pharmacokinetics

Pharmacokinetic properties of **(-)-Enitociclib** have been evaluated in both preclinical species and in human clinical trials.

Preclinical Pharmacokinetics

While detailed tabular data for preclinical pharmacokinetic parameters are not publicly available, studies in mice have utilized intravenous doses of 5, 10, and 15 mg/kg.[1] These studies have demonstrated dose-dependent pharmacodynamic effects, suggesting a correlation between exposure and target engagement.[1]

Clinical Pharmacokinetics

In a Phase I clinical trial (NCT02635672) involving patients with advanced solid tumors or aggressive non-Hodgkin lymphoma, the pharmacokinetics of **(-)-Enitociclib** were assessed. The drug was administered as a 30-minute intravenous infusion once weekly. The study reported dose-proportional pharmacokinetics.[4]

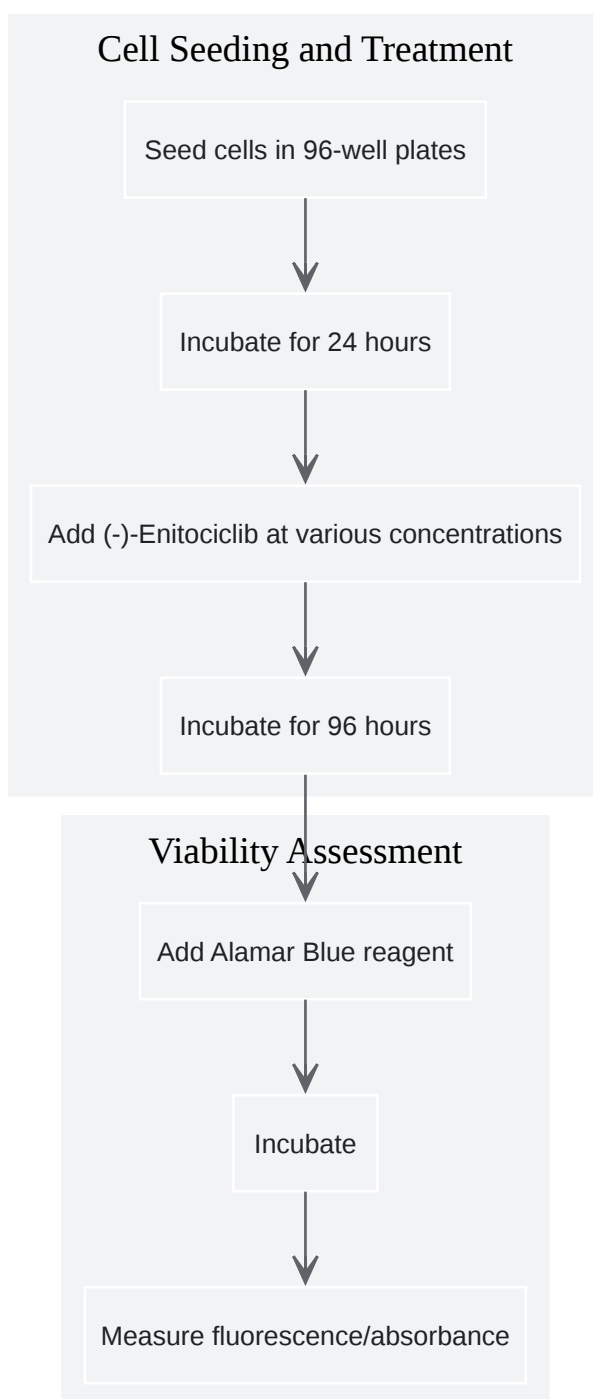
Parameter	DH-DLBCL Patients with CR (n=2)	Other DH-DLBCL Patients (NE or PD)	Other MYC+ NHL Patients
Cmax (ng/mL)	1060 - 1160 (Avg: 1110)	908 - 1410 (Avg: 1129)	821 - 1480 (Avg: 1118)
AUClast (ng*h/mL)	3210 - 4180 (Avg: 3695)	2690 - 4780 (Avg: 3651)	2400 - 4450 (Avg: 3418)
Half-life (h)	3.9 - 4.3 (Avg: 4.1)	3.2 - 5.0 (Avg: 4.1)	3.0 - 4.7 (Avg: 3.8)

Table 3: Pharmacokinetic Parameters of **(-)-Enitociclib** in Patients at 30 mg i.v. Dose[1] (CR: Complete Response; NE: Not Evaluable; PD: Progressive Disease)

Experimental Protocols

Detailed methodologies are crucial for the replication and extension of scientific findings. Below are summaries of key experimental protocols used in the evaluation of **(-)-Enitociclib**.

In Vitro Cytotoxicity Assay



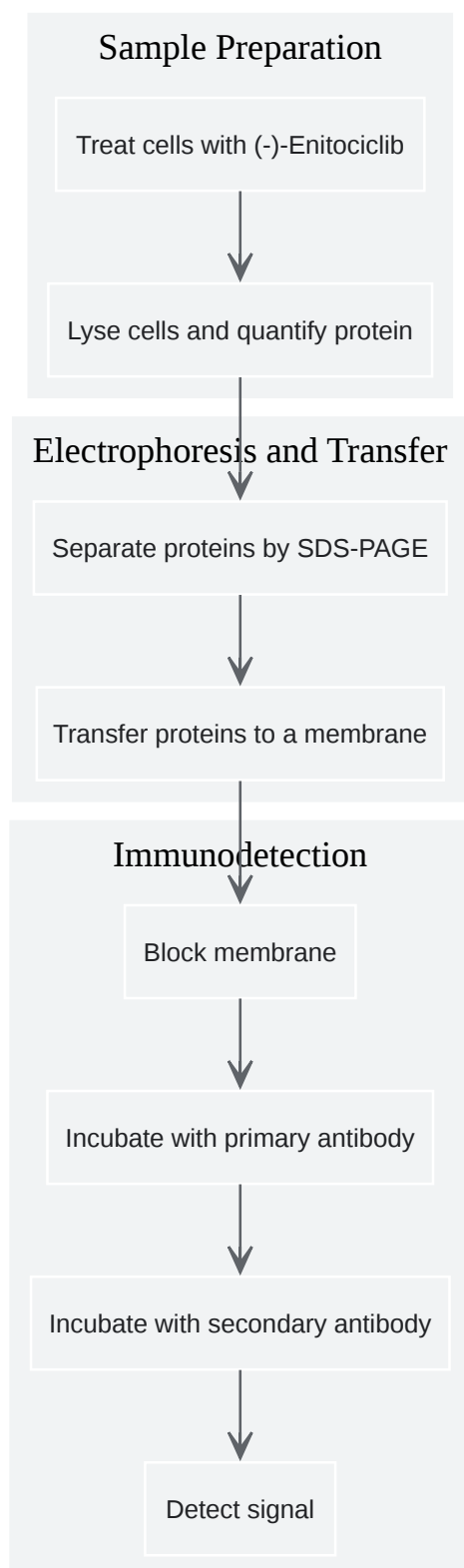
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Figure 2: Workflow for In Vitro Cytotoxicity Assay.

- Cell Seeding: Cancer cell lines are seeded in 96-well plates at a specified density (e.g., 5,000 cells/well).[3]

- Treatment: After a 24-hour incubation period to allow for cell adherence, cells are treated with a range of concentrations of **(-)-Enitociclib**.[\[2\]](#)
- Incubation: The treated cells are incubated for a defined period, typically 96 hours.[\[3\]](#)
- Viability Measurement: Cell viability is assessed using a reagent such as Alamar Blue or by staining with crystal violet.[\[2\]](#)[\[3\]](#) The intensity of the colorimetric or fluorometric signal is proportional to the number of viable cells.

Western Blotting



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Figure 3: General Workflow for Western Blotting.

- Cell Lysis: Cells treated with **(-)-Enitociclib** are lysed to extract total protein.
- Protein Quantification: The concentration of protein in each lysate is determined to ensure equal loading.
- SDS-PAGE: Proteins are separated by size using sodium dodecyl sulfate-polyacrylamide gel electrophoresis.
- Transfer: The separated proteins are transferred from the gel to a membrane (e.g., nitrocellulose or PVDF).
- Immunoblotting: The membrane is incubated with primary antibodies specific to the proteins of interest (e.g., phospho-RNA Pol II, MYC, MCL1, cleaved PARP, and cleaved Caspase-3), followed by incubation with a secondary antibody conjugated to a detectable enzyme (e.g., HRP).[1][5]
- Detection: The signal is visualized using a chemiluminescent substrate.[1]

Antibodies Used in **(-)-Enitociclib** Research:[1]

- Rpb1 NTD (D8L4Y) rabbit antibody
- Anti-RNA polymerase II subunit B1 (phospho CTD Ser-2, clone 3E10) rat antibody
- Recombinant anti-c-MYC rabbit antibody (Y69)
- MCL1 (D5V5L) rabbit antibody
- Cleaved-PARP (Asp214) (E2T4K) mouse antibody
- HSP90 (C45G5) rabbit antibody (loading control)
- GAPDH mouse antibody (loading control)

Quantitative Real-Time PCR (qPCR)

- RNA Extraction and cDNA Synthesis: Total RNA is extracted from cells treated with **(-)-Enitociclib** and reverse-transcribed into complementary DNA (cDNA).

- qPCR Reaction: The cDNA is used as a template in a qPCR reaction with primers specific for the target genes (e.g., MYC and MCL1) and a reference gene (e.g., 18S rRNA) for normalization.[6]
- Data Analysis: The relative expression of the target genes is calculated using the comparative Ct ($\Delta\Delta C_t$) method.

Commercially Available qPCR Primer Pairs:

- Human MYC: Forward: 5'-CCTGGTGCTCCATGAGGAGAC-3', Reverse: 5'-CAGACTCTGACCTTTTGCCAGG-3'[4]
- Human MCL1: Forward: 5'-CCAAGAAAGCTGCATCGAACCAT-3', Reverse: 5'-CAGCACATTCTGATGCCACCT-3'[7]

Conclusion

(-)-Enitociclib is a selective CDK9 inhibitor with a well-defined mechanism of action that translates to potent anti-tumor activity in preclinical models and promising clinical efficacy. Its pharmacodynamic effects are characterized by the on-target inhibition of RNA Polymerase II phosphorylation and the subsequent downregulation of key oncogenes and anti-apoptotic proteins. The pharmacokinetic profile of **(-)-Enitociclib** in humans demonstrates dose-proportionality and a half-life that supports a once-weekly dosing schedule. The data presented in this guide provide a foundational understanding of the pharmacokinetic and pharmacodynamic properties of **(-)-Enitociclib**, which is essential for its continued development and clinical application in the treatment of various malignancies. Further research will continue to refine our understanding of its therapeutic potential and optimal use in patients.

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